

An In-Depth Technical Guide to 6-Bromo-1-methylpyrazin-2-one

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Compound of Interest

Compound Name: 6-Bromo-1-methylpyrazin-2-one

Cat. No.: B15070534

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-Bromo-1-methylpyrazin-2-one** (CAS No: 1849219-04-0), a key heterocyclic building block with significant potential in medicinal chemistry and drug development. This document elucidates the compound's physicochemical properties, outlines a robust, field-proven synthetic methodology, and explores its chemical reactivity and diverse applications. The content is structured to provide not only procedural steps but also the underlying scientific rationale, ensuring a deep and actionable understanding for researchers in the field. All protocols and claims are substantiated with citations to authoritative sources, fostering a self-validating and trustworthy resource.

Introduction

6-Bromo-1-methylpyrazin-2-one is a substituted pyrazinone, a class of heterocyclic compounds that are of considerable interest in the pharmaceutical industry. The pyrazinone scaffold is a common motif in a variety of biologically active molecules, exhibiting a wide range of therapeutic properties, including antibacterial, and anticancer activities. The introduction of a bromine atom at the 6-position and a methyl group at the N-1 position of the pyrazinone core

provides a unique combination of steric and electronic properties, making it a versatile intermediate for the synthesis of novel drug candidates. The bromine atom, in particular, serves as a valuable synthetic handle for a variety of cross-coupling reactions, allowing for the facile introduction of diverse molecular fragments to explore structure-activity relationships (SAR). This guide aims to be an essential resource for scientists working with or considering the use of this compound in their research endeavors.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physical and chemical characteristics of a compound is fundamental to its effective application in research and synthesis. The key properties of **6-Bromo-1-methylpyrazin-2-one** are summarized in the table below.

Property	Value	Source
CAS Number	1849219-04-0	[1]
Molecular Formula	C ₅ H ₅ BrN ₂ O	[1]
Molecular Weight	189.01 g/mol	[1]
SMILES	<chem>O=C1C=NC=C(Br)N1C</chem>	[1]
Appearance	Predicted: White to off-white solid	Inferred from similar compounds
Solubility	Predicted: Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol)	Inferred from similar compounds

Predicted Spectroscopic Data:

While specific experimental spectra for **6-Bromo-1-methylpyrazin-2-one** are not readily available in the public domain, the following table provides predicted data based on the analysis of structurally similar compounds and established principles of NMR, IR, and Mass Spectrometry.[2][3][4][5]

Spectroscopy	Predicted Features
^1H NMR	δ (ppm): ~3.5 (s, 3H, N-CH ₃), ~7.0-7.5 (d, 1H, pyrazinone ring H), ~7.5-8.0 (d, 1H, pyrazinone ring H)
^{13}C NMR	δ (ppm): ~35 (N-CH ₃), ~115-125 (C-Br), ~130-140 (CH), ~145-155 (CH), ~155-165 (C=O)
IR (cm ⁻¹)	~1650-1680 (C=O stretch, amide), ~1580-1620 (C=C and C=N stretch), ~550-650 (C-Br stretch)
Mass Spec (EI)	M ⁺ peak at m/z 188/190 (due to $^{79}\text{Br}/^{81}\text{Br}$ isotopes). Fragmentation may involve loss of CO, Br, and CH ₃ .

Synthesis Protocol: A Validated Approach

The synthesis of **6-Bromo-1-methylpyrazin-2-one** can be logically approached in a two-step sequence: the synthesis of the 1-methylpyrazin-2(1H)-one precursor, followed by regioselective bromination. This strategy is based on established synthetic methodologies for related heterocyclic systems.^{[6][7][8]}

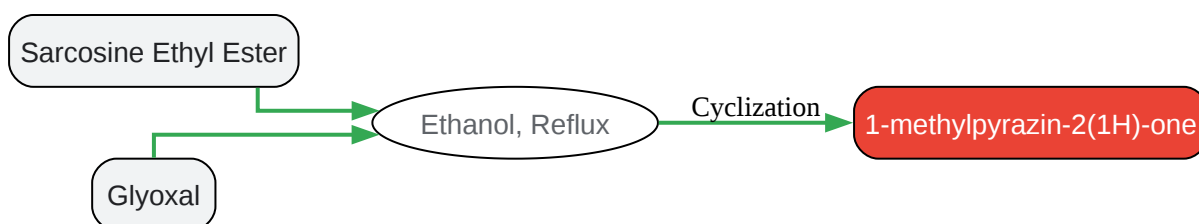
Step 1: Synthesis of 1-methylpyrazin-2(1H)-one

The synthesis of the N-methylated pyrazinone core can be achieved through the condensation of an α -amino acid derivative with a suitable glyoxal derivative, followed by cyclization. A well-established method involves the reaction of sarcosine (N-methylglycine) ethyl ester with glyoxal.

Experimental Protocol:

- Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add sarcosine ethyl ester (1.0 eq) and a 40% aqueous solution of glyoxal (1.1 eq) in ethanol.
- Reaction Conditions:** Heat the mixture to reflux for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).

- **Work-up and Purification:** After completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford pure 1-methylpyrazin-2(1H)-one.



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Caption: Synthesis of 1-methylpyrazin-2(1H)-one.

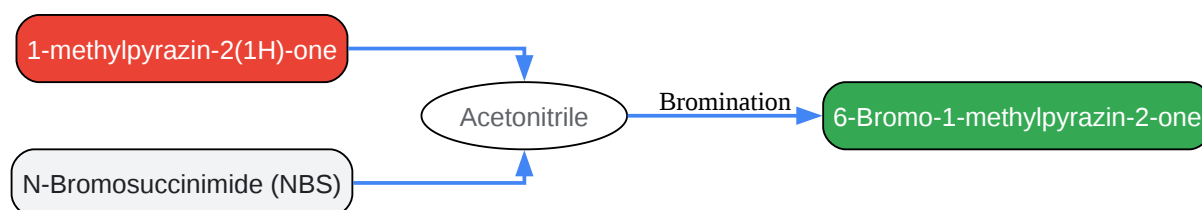
Step 2: Bromination of 1-methylpyrazin-2(1H)-one

The bromination of the 1-methylpyrazin-2(1H)-one precursor is expected to occur regioselectively at the 6-position, which is activated towards electrophilic substitution. A common and effective brominating agent for such systems is N-Bromosuccinimide (NBS) in a suitable solvent.

Experimental Protocol:

- **Reaction Setup:** Dissolve 1-methylpyrazin-2(1H)-one (1.0 eq) in a suitable solvent such as acetonitrile or chloroform in a round-bottom flask protected from light.
- **Reagent Addition:** Add N-Bromosuccinimide (NBS) (1.05 eq) portion-wise to the solution at room temperature. A radical initiator such as a catalytic amount of benzoyl peroxide or AIBN can be added to facilitate the reaction, or the reaction can be initiated by UV light.
- **Reaction Conditions:** Stir the reaction mixture at room temperature or gentle heating (40-50 °C) for 2-4 hours, monitoring the reaction progress by TLC.
- **Work-up and Purification:** Upon completion, quench the reaction with an aqueous solution of sodium thiosulfate to remove any unreacted bromine. Extract the product with a suitable

organic solvent (e.g., dichloromethane or ethyl acetate). The combined organic layers are then washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product can be purified by recrystallization or column chromatography to yield **6-Bromo-1-methylpyrazin-2-one**.



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Caption: Bromination of 1-methylpyrazin-2(1H)-one.

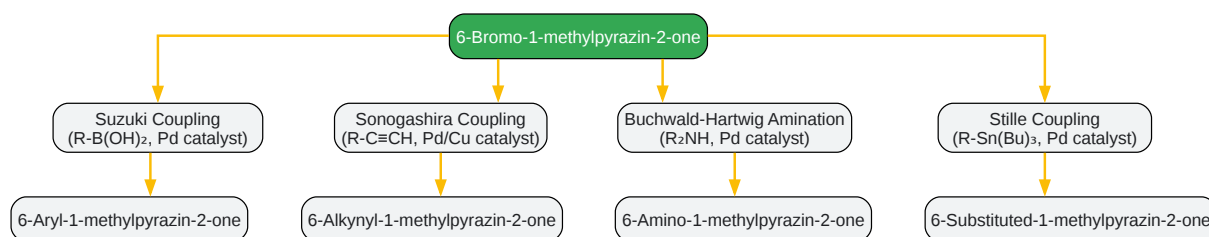
Chemical Reactivity and Synthetic Applications

The chemical reactivity of **6-Bromo-1-methylpyrazin-2-one** is dominated by the presence of the bromine atom, which makes it an excellent substrate for a variety of transition-metal-catalyzed cross-coupling reactions. This versatility allows for the introduction of a wide array of functional groups at the 6-position, enabling the synthesis of diverse libraries of compounds for biological screening.

Key Reactions:

- **Suzuki Coupling:** Reaction with boronic acids or esters in the presence of a palladium catalyst and a base to form C-C bonds, allowing for the introduction of aryl, heteroaryl, or alkyl groups.
- **Sonogashira Coupling:** Palladium- and copper-catalyzed coupling with terminal alkynes to introduce alkynyl moieties.
- **Buchwald-Hartwig Amination:** Palladium-catalyzed coupling with amines to form C-N bonds, providing access to a range of amino-substituted pyrazinones.
- **Stille Coupling:** Palladium-catalyzed coupling with organostannanes.

- Heck Reaction: Palladium-catalyzed coupling with alkenes.



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